

Technical Guide: (Chlorocarbonyl)cyclohexane-d11

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Chlorocarbonyl)cyclohexane-d11

Cat. No.: B15560527

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of **(Chlorocarbonyl)cyclohexane-d11**, a deuterated analog of (Chlorocarbonyl)cyclohexane. This document outlines the component atomic masses, the calculated molecular weight, and the methodology for its determination.

Introduction to (Chlorocarbonyl)cyclohexane-d11

(Chlorocarbonyl)cyclohexane-d11 is a stable, isotopically labeled version of cyclohexanecarbonyl chloride. The "-d11" designation indicates that eleven hydrogen atoms on the cyclohexane ring have been replaced with deuterium, the stable isotope of hydrogen containing one proton and one neutron.^[1] Such deuterated compounds are valuable in research and drug development, often used as tracers for quantitative analysis by methods like NMR, GC-MS, or LC-MS, and to study pharmacokinetic and metabolic profiles of drug candidates.^[2]

The chemical formula for **(Chlorocarbonyl)cyclohexane-d11** is $C_7D_{11}ClO$.^[2]^[3]

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. For **(Chlorocarbonyl)cyclohexane-d11**, this calculation involves the atomic weights of Carbon (C), Deuterium (D), Chlorine (Cl), and Oxygen (O).

Quantitative Data Summary

The following table summarizes the atomic weights of the constituent elements and the final calculated molecular weight of **(Chlorocarbonyl)cyclohexane-d11**.

Element/Isotope	Symbol	Quantity	Standard Atomic Weight (u)	Subtotal (u)
Carbon	C	7	12.011	84.077
Deuterium	D (² H)	11	2.014	22.154
Chlorine	Cl	1	35.45	35.45
Oxygen	O	1	15.999	15.999
Total	C ₇ D ₁₁ ClO	157.68		

Note: The final molecular weight is consistent with commercially available data for **(Chlorocarbonyl)cyclohexane-d11**, which is cited as 157.68 g/mol .[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

While the molecular weight is typically confirmed experimentally via mass spectrometry, this section details the theoretical calculation, which serves as a fundamental protocol for determining the molecular weight from the chemical formula.

Protocol: Theoretical Molecular Weight Calculation

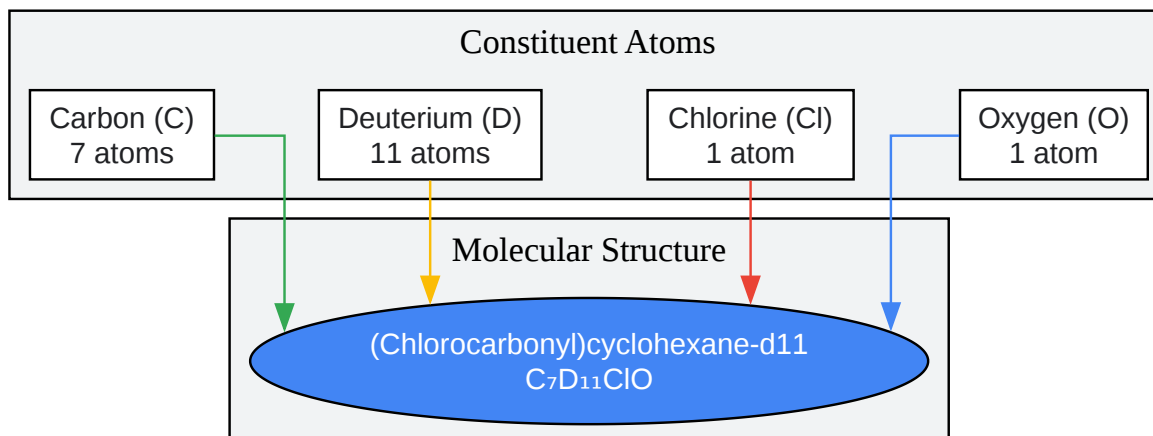
- Identify the Molecular Formula: Determine the precise chemical formula of the molecule, which is C₇D₁₁ClO for **(Chlorocarbonyl)cyclohexane-d11**.

- List Constituent Atoms and Isotopes: Identify all unique elements and isotopes in the formula (Carbon, Deuterium, Chlorine, Oxygen).
- Determine Atom Count: Count the number of atoms for each element/isotope present in the molecule (7 carbons, 11 deuteriums, 1 chlorine, 1 oxygen).
- Obtain Standard Atomic Weights: Use the standard atomic weights for each element and the specific atomic weight for the deuterium isotope.
 - Carbon (C): ~12.011 u
 - Deuterium (D): ~2.014 u[1]
 - Chlorine (Cl): ~35.45 u[5][6][7]
 - Oxygen (O): ~15.999 u[8][9]
- Calculate Subtotals: For each element, multiply its atom count by its atomic weight.
- Sum for Total Molecular Weight: Add the subtotals for all elements to arrive at the final molecular weight of the compound.

Visualizations

Molecular Component Diagram

The following diagram illustrates the relationship between the constituent atoms and the final molecular structure of **(Chlorocarbonyl)cyclohexane-d11**.

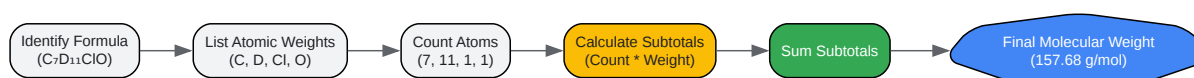


[Click to download full resolution via product page](#)

Caption: Atomic components of **(Chlorocarbonyl)cyclohexane-d11**.

Workflow for Molecular Weight Calculation

This diagram outlines the logical workflow for calculating the molecular weight of the target compound.



[Click to download full resolution via product page](#)

Caption: Workflow for theoretical molecular weight calculation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Deuterium | Definition, Symbol, Production, & Facts | Britannica \[britannica.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. felixbio.cn \[felixbio.cn\]](#)
- [4. Cyclohexanecarbonyl-d11 Chloride | LGC Standards \[lgcstandards.com\]](#)
- [5. Chlorine - Wikipedia \[en.wikipedia.org\]](#)
- [6. Chlorine Facts - Chlorine The Element of Surprise \[chlorine.org\]](#)
- [7. Isotopes of chlorine - Wikipedia \[en.wikipedia.org\]](#)
- [8. fiveable.me \[fiveable.me\]](#)
- [9. Oxygen - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Technical Guide: (Chlorocarbonyl)cyclohexane-d11]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15560527/docs#technical-guide-chlorocarbonyl-cyclohexane-d11\]](https://www.benchchem.com/product/b15560527/docs#technical-guide-chlorocarbonyl-cyclohexane-d11)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check